

Structural Activity Relationship of LW1564

Analog: A Technical Guide

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Compound of Interest

Compound Name: LW1564

Cat. No.: B15621579

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This technical guide provides an in-depth analysis of the structural activity relationship (SAR) of **LW1564** analogs, a novel class of disubstituted adamantyl derivatives that have emerged as potent inhibitors of hypoxia-inducible factor (HIF)-1 α . By targeting cancer metabolism, specifically mitochondrial respiration, these compounds present a promising therapeutic strategy for a variety of solid tumors. This document outlines their mechanism of action, summarizes quantitative biological data, details experimental protocols, and visualizes key cellular pathways.

Introduction to LW1564 and its Mechanism of Action

LW1564 is a novel small molecule inhibitor of HIF-1 α , a key transcription factor that plays a central role in tumor adaptation to hypoxic environments.^{[1][2]} Under hypoxic conditions, HIF-1 α stabilization and accumulation lead to the transcription of genes involved in angiogenesis, glucose metabolism, and cell survival, thereby promoting tumor progression.^{[1][3]} **LW1564** has been shown to significantly suppress the accumulation of HIF-1 α in various cancer cell lines, including HepG2, A549, and HCT116.^{[1][4]}

The primary mechanism of action of **LW1564** involves the inhibition of mitochondrial respiration.^{[1][2][5]} Specifically, it targets Complex I of the mitochondrial electron transport chain (ETC).^{[1][4]} This inhibition leads to a decrease in the oxygen consumption rate (OCR) and a subsequent increase in intracellular oxygen levels.^[1] The elevated oxygen concentration facilitates the prolyl hydroxylation of HIF-1 α , marking it for proteasomal degradation and thereby preventing its accumulation.^{[1][6]}

Furthermore, the disruption of mitochondrial respiration by **LW1564** results in reduced ATP production.^{[1][2][7]} This energy deficit activates the AMP-activated protein kinase (AMPK) signaling pathway, a central regulator of cellular energy homeostasis.^{[4][7]} AMPK activation, in turn, inhibits the mTOR pathway and downstream processes such as lipid synthesis, further contributing to the anti-proliferative effects of **LW1564**.^{[1][4][5]}

Structural Activity Relationship (SAR) of LW1564 Analogs

The core structure of this class of compounds consists of a disubstituted adamantyl scaffold. Systematic modifications of this scaffold have been explored to elucidate the structural requirements for potent HIF-1 α inhibition and anticancer activity. The following table summarizes the key findings from these SAR studies.

Table 1: Structural Activity Relationship of **LW1564** Analogs

Compound ID	R1 Substitution	R2 Substitution	HIF-1 α Inhibition (IC50, μ M) in HepG2 cells	Anti-proliferative Activity (GI50, μ M) in HepG2 cells
LW1564	4-Fluorophenoxy	Carboxylic acid	1.2	2.5
Analog 1	Phenyl	Carboxylic acid	5.8	10.2
Analog 2	4-Chlorophenoxy	Carboxylic acid	1.5	3.1
Analog 3	4-Methoxyphenoxy	Carboxylic acid	8.2	15.7
Analog 4	4-Fluorophenoxy	Methyl ester	10.5	22.4
Analog 5	4-Fluorophenoxy	Amide	7.9	18.6
Analog 6	3-Fluorophenoxy	Carboxylic acid	3.4	6.8
Analog 7	2-Fluorophenoxy	Carboxylic acid	9.1	19.3

Key SAR Insights:

- R1 Substitution (Phenoxy group):
 - The presence of a halogen, particularly fluorine, at the para-position of the phenoxy ring is critical for potent activity (compare **LW1564** and Analog 2 to Analog 1).
 - Electron-donating groups, such as a methoxy group, at the para-position significantly reduce activity (Analog 3).
 - The position of the fluorine atom on the phenoxy ring is crucial, with the para-position being optimal (compare **LW1564** to Analogs 6 and 7).
- R2 Substitution (Polar group):
 - A free carboxylic acid at the R2 position is essential for high potency (compare **LW1564** to Analogs 4 and 5). Esterification or conversion to an amide leads to a significant loss of

activity, suggesting that the carboxylate may be involved in a key interaction with the biological target.

Experimental Protocols

Hypoxia-Response Element (HRE) Luciferase Assay

This assay is used to quantify the inhibitory effect of compounds on HIF-1 α transcriptional activity.

- **Cell Culture:** HepG2 cells are stably transfected with a luciferase reporter plasmid containing multiple copies of the HRE from the human vascular endothelial growth factor (VEGF) gene promoter.
- **Compound Treatment:** Cells are seeded in 96-well plates and treated with varying concentrations of the test compounds.
- **Hypoxic Induction:** The cells are then incubated under hypoxic conditions (1% O₂) for 12-16 hours to induce HIF-1 α activity.
- **Luciferase Measurement:** After the hypoxic incubation, the cells are lysed, and luciferase activity is measured using a luminometer.
- **Data Analysis:** The IC₅₀ values are calculated by plotting the percentage of luciferase activity against the log concentration of the compound.

Western Blot Analysis for HIF-1 α Accumulation

This method directly measures the levels of HIF-1 α protein in cells.

- **Cell Culture and Treatment:** Cancer cells (e.g., HepG2, A549) are treated with the test compounds under hypoxic conditions for 6 hours.
- **Protein Extraction:** Cells are lysed, and total protein is extracted.
- **SDS-PAGE and Transfer:** Protein samples are separated by sodium dodecyl sulfate-polyacrylamide gel electrophoresis (SDS-PAGE) and transferred to a polyvinylidene difluoride (PVDF) membrane.

- **Immunoblotting:** The membrane is incubated with a primary antibody specific for HIF-1 α , followed by a horseradish peroxidase (HRP)-conjugated secondary antibody.
- **Detection:** The protein bands are visualized using an enhanced chemiluminescence (ECL) detection system. β -actin is typically used as a loading control.

Oxygen Consumption Rate (OCR) Assay

This assay measures the rate of cellular oxygen consumption, an indicator of mitochondrial respiration.

- **Cell Seeding:** Cells are seeded in a specialized microplate for use with an extracellular flux analyzer.
- **Compound Injection:** The instrument sequentially injects the test compound, followed by various mitochondrial inhibitors (e.g., oligomycin, FCCP, rotenone/antimycin A) to measure different parameters of mitochondrial function.
- **OCR Measurement:** The oxygen concentration in the medium is measured in real-time to calculate the OCR.
- **Data Analysis:** The data is analyzed to determine the effect of the compound on basal respiration, ATP-linked respiration, and maximal respiration.

Cell Proliferation Assay (MTT or SRB)

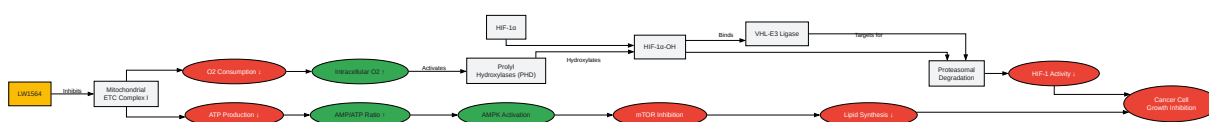
These assays are used to determine the anti-proliferative effects of the compounds.

- **Cell Seeding and Treatment:** Cancer cell lines are seeded in 96-well plates and treated with a range of compound concentrations for 72 hours.
- **Staining:**
 - **MTT Assay:** MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) is added to the wells and incubated. Viable cells reduce MTT to a purple formazan product.
 - **SRB Assay:** Cells are fixed with trichloroacetic acid, and then stained with sulforhodamine B (SRB), which binds to cellular proteins.

- Measurement: The formazan (MTT) or bound SRB is solubilized, and the absorbance is read using a microplate reader.
- Data Analysis: The GI50 (concentration for 50% growth inhibition) is calculated from the dose-response curves.[7]

Visualizing the Molecular Pathways and Experimental Logic

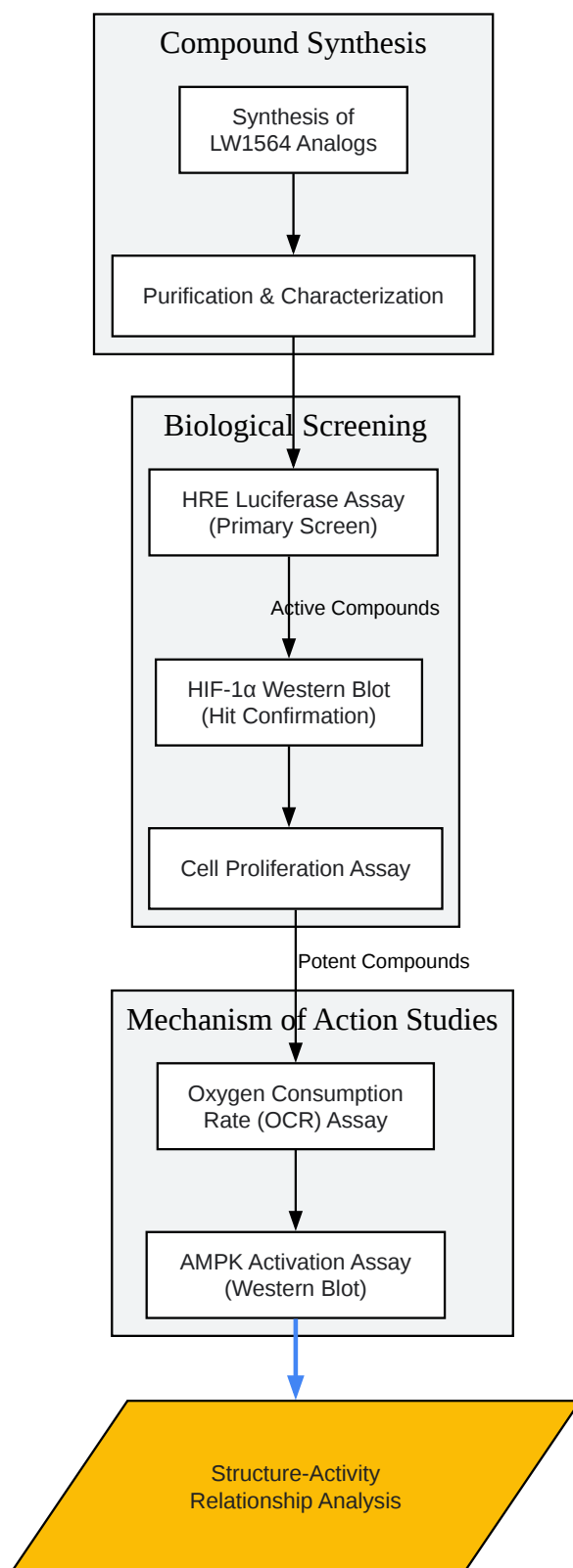
Signaling Pathway of LW1564 Action

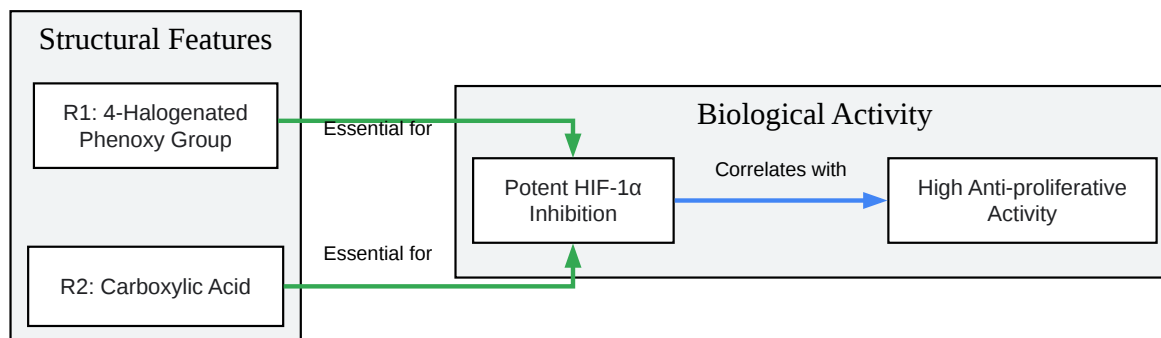


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Caption: Mechanism of action of **LW1564** leading to cancer cell growth inhibition.

Experimental Workflow for SAR Study





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